

# [4-(2-Methylpropyl)phenyl]methanol: A Versatile Building Block in Organic Synthesis

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## Compound of Interest

Compound Name: [4-(2-Methylpropyl)phenyl]methanol

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## Abstract

**[4-(2-Methylpropyl)phenyl]methanol**, also known as 4-isobutylbenzyl alcohol, is a key aromatic alcohol that serves as a versatile building block in organic synthesis. Its structure, featuring a reactive benzylic hydroxyl group and a lipophilic isobutyl-substituted phenyl ring, makes it a valuable precursor for a range of important molecules, most notably in the pharmaceutical industry as an intermediate in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs) such as ibuprofen. This technical guide provides a comprehensive overview of its properties, synthesis, and significant applications, complete with detailed experimental protocols and quantitative data.

## Chemical and Physical Properties

**[4-(2-Methylpropyl)phenyl]methanol** is a colorless to pale yellow liquid under standard conditions. Its key identifiers and physicochemical properties are summarized in the table below.

Property	Value
IUPAC Name	[4-(2-Methylpropyl)phenyl]methanol
Synonyms	4-Isobutylbenzyl alcohol
CAS Number	110319-85-2[1]
Molecular Formula	C <sub>11</sub> H <sub>16</sub> O[1]
Molecular Weight	164.24 g/mol [1]
Appearance	Colorless to pale yellow liquid
Boiling Point	Approx. 256 °C (Predicted)
Solubility	Insoluble in water, soluble in common organic solvents (e.g., ethanol, ether, THF)

## Synthesis of [4-(2-Methylpropyl)phenyl]methanol

The most common and efficient laboratory-scale synthesis of **[4-(2-Methylpropyl)phenyl]methanol** involves the reduction of 4-(2-methylpropyl)benzoic acid or its corresponding ester. Lithium aluminum hydride (LiAlH<sub>4</sub>) is a powerful reducing agent frequently employed for this transformation.[2][3]

### Reduction of 4-(2-Methylpropyl)benzoic Acid using Lithium Aluminum Hydride

This method provides a high yield of the desired alcohol. The general reaction is as follows:

Caption: Synthesis of **[4-(2-Methylpropyl)phenyl]methanol**.

A detailed procedure adapted from the reduction of a similar benzoic acid derivative is as follows:[4]

- **Reaction Setup:** A dry, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under a nitrogen atmosphere is charged with a suspension of lithium aluminum hydride (LiAlH<sub>4</sub>) (1.2 eq.) in anhydrous tetrahydrofuran (THF). The suspension is cooled to 0 °C in an ice bath.

- **Addition of Substrate:** A solution of 4-(2-methylpropyl)benzoic acid (1.0 eq.) in anhydrous THF is added dropwise to the stirred  $\text{LiAlH}_4$  suspension at a rate that maintains the internal temperature below 10 °C.
- **Reaction:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and then gently refluxed for 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Quenching:** Upon completion, the reaction is carefully quenched by slowly adding water (x mL), followed by 15% aqueous sodium hydroxide (x mL), and then water again (3x mL), where x is the mass of  $\text{LiAlH}_4$  in grams. This procedure is known as the Fieser workup and is designed to produce a granular precipitate that is easy to filter.
- **Workup and Purification:** The resulting mixture is stirred vigorously for 30 minutes until a white solid precipitates. The solid is removed by filtration and washed with THF. The combined filtrate is dried over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ), and the solvent is removed under reduced pressure to yield the crude product. Further purification can be achieved by vacuum distillation or column chromatography on silica gel.

Parameter	Value
Reactant	4-(2-Methylpropyl)benzoic acid
Reagent	Lithium Aluminum Hydride ( $\text{LiAlH}_4$ )
Solvent	Tetrahydrofuran (THF)
Reaction Time	2-4 hours at reflux
Typical Yield	>90%
Purity	High, can be further purified by distillation

## Applications in Organic Synthesis

**[4-(2-Methylpropyl)phenyl]methanol** is a valuable intermediate for the synthesis of various organic molecules, particularly in the pharmaceutical and fragrance industries.

## Synthesis of Ibuprofen

A primary application of **[4-(2-Methylpropyl)phenyl]methanol** is as a precursor in some synthetic routes to Ibuprofen, a widely used NSAID. Although the most common industrial syntheses of Ibuprofen start from isobutylbenzene, routes involving the alcohol intermediate are also documented. In these pathways, the hydroxyl group is typically converted to a better leaving group (e.g., a halide) before subsequent carbonylation and hydrolysis steps to form the propionic acid moiety.

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